

# Application Notes: Antibacterial Agent 138 in High-Throughput Screening

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## Compound of Interest

Compound Name: Antibacterial agent 138

Cat. No.: B12408976

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## Introduction

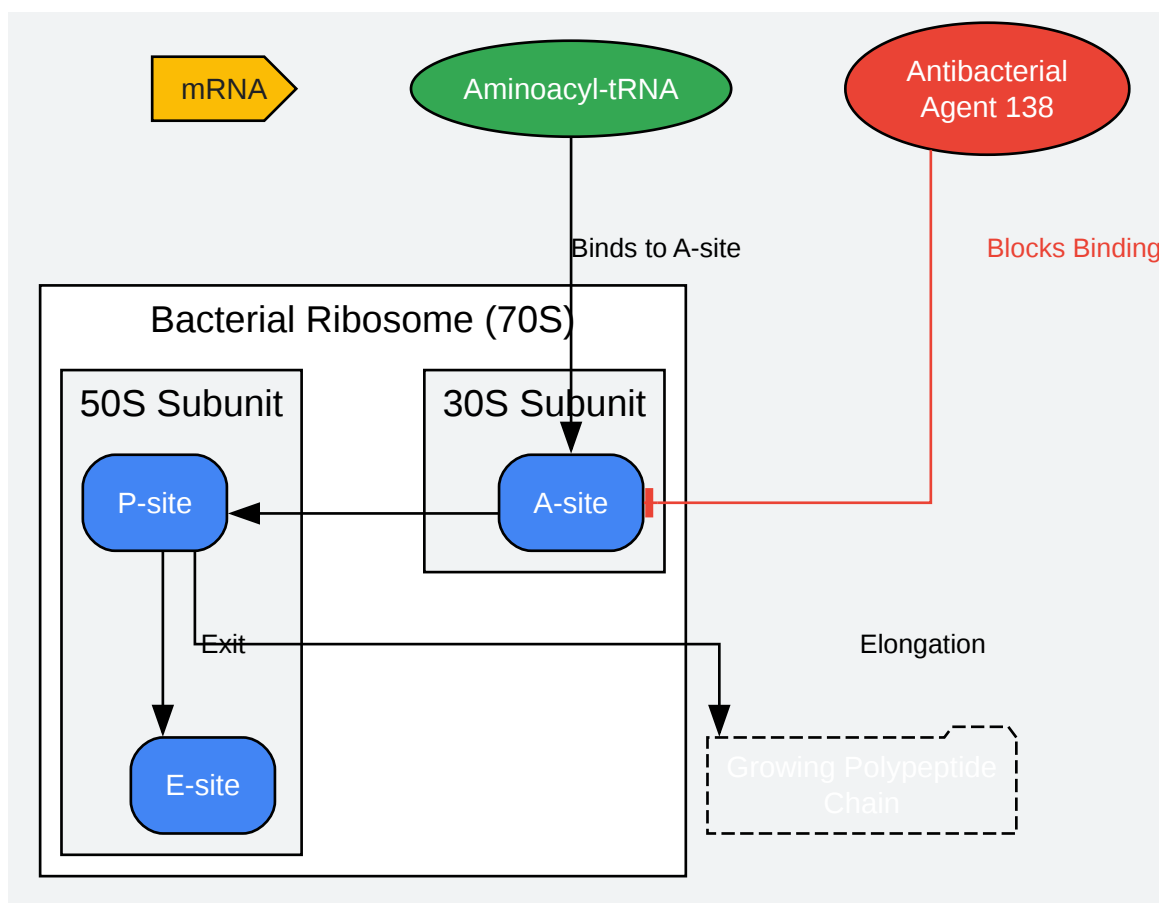
**Antibacterial agent 138** is a novel compound identified for its potent activity against a range of bacteria, including multi-drug resistant strains. Exhibiting a targeted mechanism of action, this small molecule is an ideal candidate for investigation in drug discovery and development pipelines. These application notes provide an overview of its mechanism, and its suitability for high-throughput screening (HTS) assays designed to identify new antibacterial compounds.

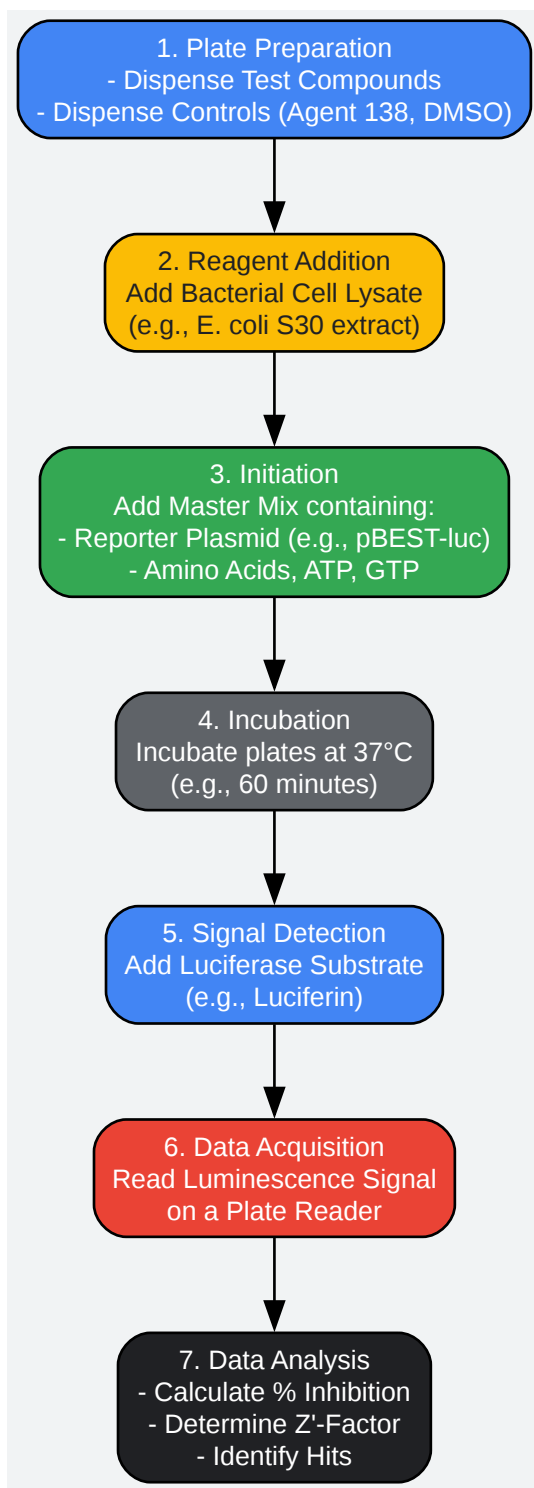
## Mechanism of Action: Inhibition of Bacterial Protein Synthesis

**Antibacterial agent 138** functions by inhibiting bacterial protein synthesis, a fundamental process for bacterial growth and survival.<sup>[1]</sup> While the precise binding site is under continued investigation, the agent is understood to interfere with the translational machinery of the bacterial ribosome. This selective targeting of the prokaryotic ribosome (70S) over eukaryotic ribosomes (80S) is a hallmark of many effective antibiotics, providing a therapeutic window and minimizing host cytotoxicity.

The proposed mechanism involves the agent binding to a subunit of the ribosome, which obstructs the normal progression of translation. This can occur at several stages, including initiation, elongation, or termination. A plausible model, illustrated below, suggests the agent

blocks the aminoacyl-tRNA (A-site), preventing the incorporation of new amino acids into the growing polypeptide chain, ultimately leading to the cessation of protein production and bacterial cell death.





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## References

- 1. Calculating a Z-factor to assess the quality of a screening assay. - FAQ 1153 - GraphPad [graphpad.com]
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